

An In-depth Technical Guide to 4-Methylindolin-2-one (4-Methyloxindole)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Methylindolin-2-one

Cat. No.: B082626

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methylindolin-2-one, also widely known as 4-methyloxindole, is a heterocyclic organic compound belonging to the indolinone class. The indolin-2-one (oxindole) scaffold is a prominent structural motif found in numerous natural products and synthetic molecules of significant pharmacological interest. This core structure is recognized as a "privileged scaffold" in medicinal chemistry due to its ability to interact with a wide range of biological targets. Consequently, derivatives of indolin-2-one have been extensively investigated and developed as therapeutic agents, particularly in the field of oncology. This technical guide provides a comprehensive overview of the synthesis, chemical properties, and potential biological activities of **4-Methylindolin-2-one**, intended for researchers and professionals in drug discovery and development.

Chemical Identity and Properties

4-Methylindolin-2-one is characterized by an indole ring system with a carbonyl group at the 2-position and a methyl group at the 4-position.

Synonyms and Identifiers

To facilitate comprehensive literature and database searches, a list of synonyms and chemical identifiers for **4-Methylindolin-2-one** is provided in the table below.

Property	Value
IUPAC Name	4-Methyl-1,3-dihydro-2H-indol-2-one
Synonyms	4-Methyloxindole, 4-Methyl-2-oxindole, 4-Methyl-1,3-dihydroindol-2-one, 2H-Indol-2-one, 1,3-dihydro-4-methyl-
CAS Number	13220-46-7
Molecular Formula	C ₉ H ₉ NO
Molecular Weight	147.17 g/mol
InChI Key	USRZZPHRQZGXFH-UHFFFAOYSA-N
SMILES	CC1=CC=C2NC(=O)CC2=C1

Physicochemical Properties

The known physicochemical properties of **4-Methylindolin-2-one** are summarized in the following table. These properties are crucial for its handling, formulation, and potential as a drug candidate.

Property	Value	Reference
Melting Point	211 °C	
Boiling Point (Predicted)	318.4 ± 41.0 °C	
Density (Predicted)	1.155 ± 0.06 g/cm ³	
pKa (Predicted)	14.21 ± 0.20	
Appearance	White to yellow solid	
Storage	Sealed in dry, Room Temperature	

Synthesis of 4-Methylindolin-2-one

A common and effective method for the synthesis of **4-Methylindolin-2-one** involves the reductive cyclization of 2-(2-methyl-6-nitrophenyl)acetic acid.

Experimental Protocol for Synthesis

Reaction: Reductive cyclization of 2-(2-methyl-6-nitrophenyl)acetic acid.

Materials:

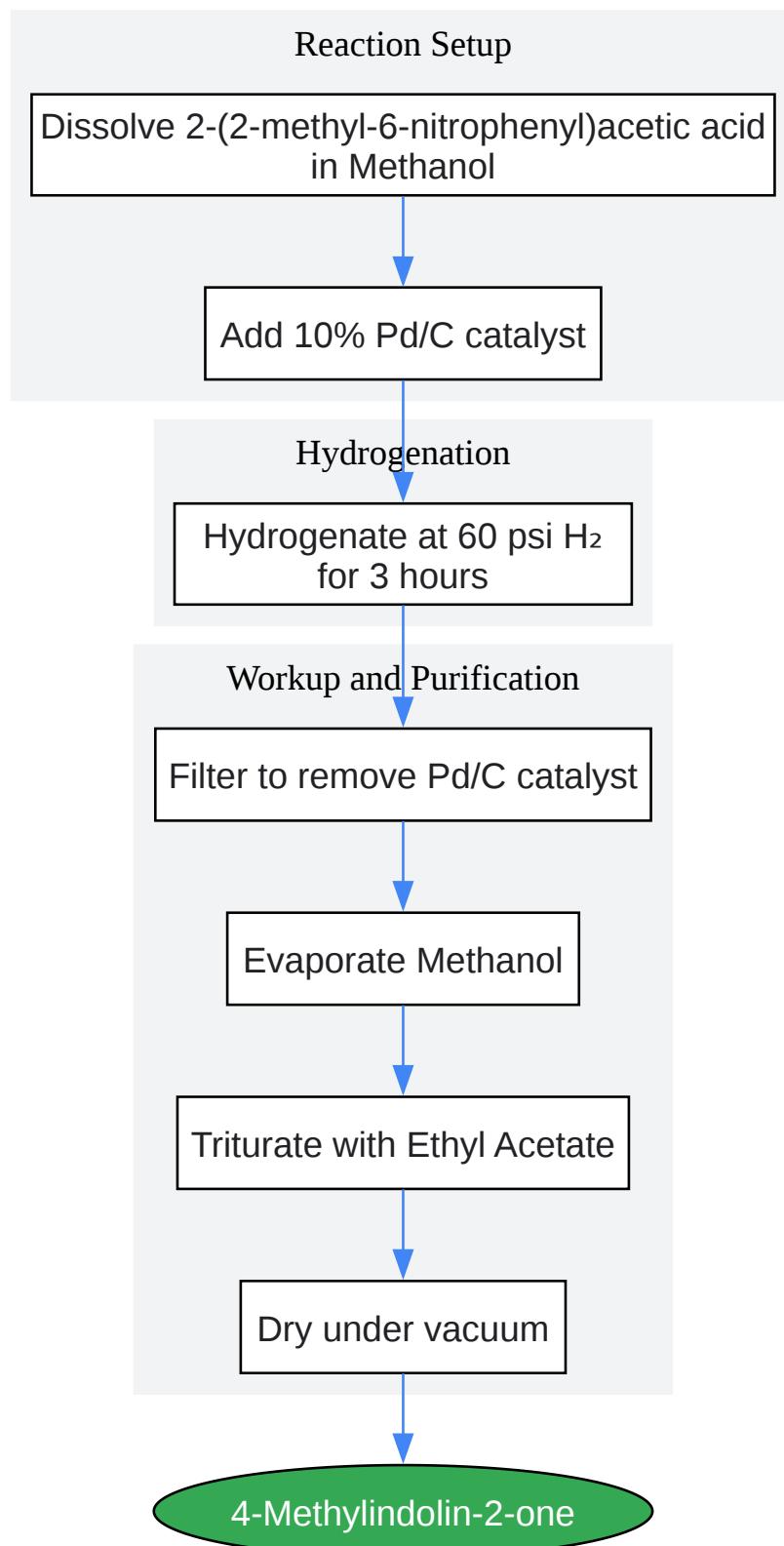
- 2-(2-Methyl-6-nitrophenyl)acetic acid
- Methanol (MeOH)
- 10% Palladium on carbon (Pd/C) catalyst
- Hydrogen gas (H₂)
- Ethyl acetate
- Parr hydrogenator or similar hydrogenation apparatus
- Filtration apparatus
- Rotary evaporator

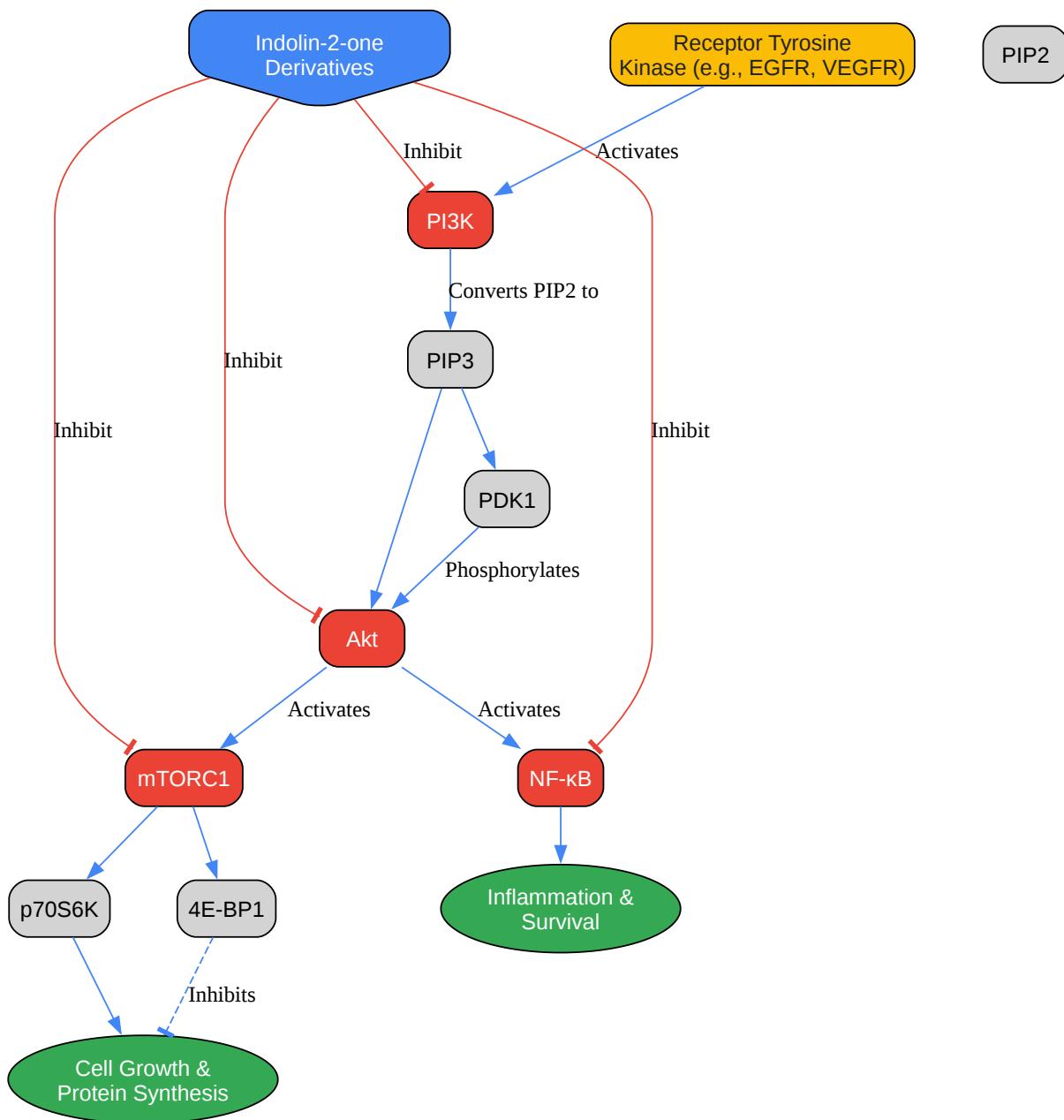
Procedure:

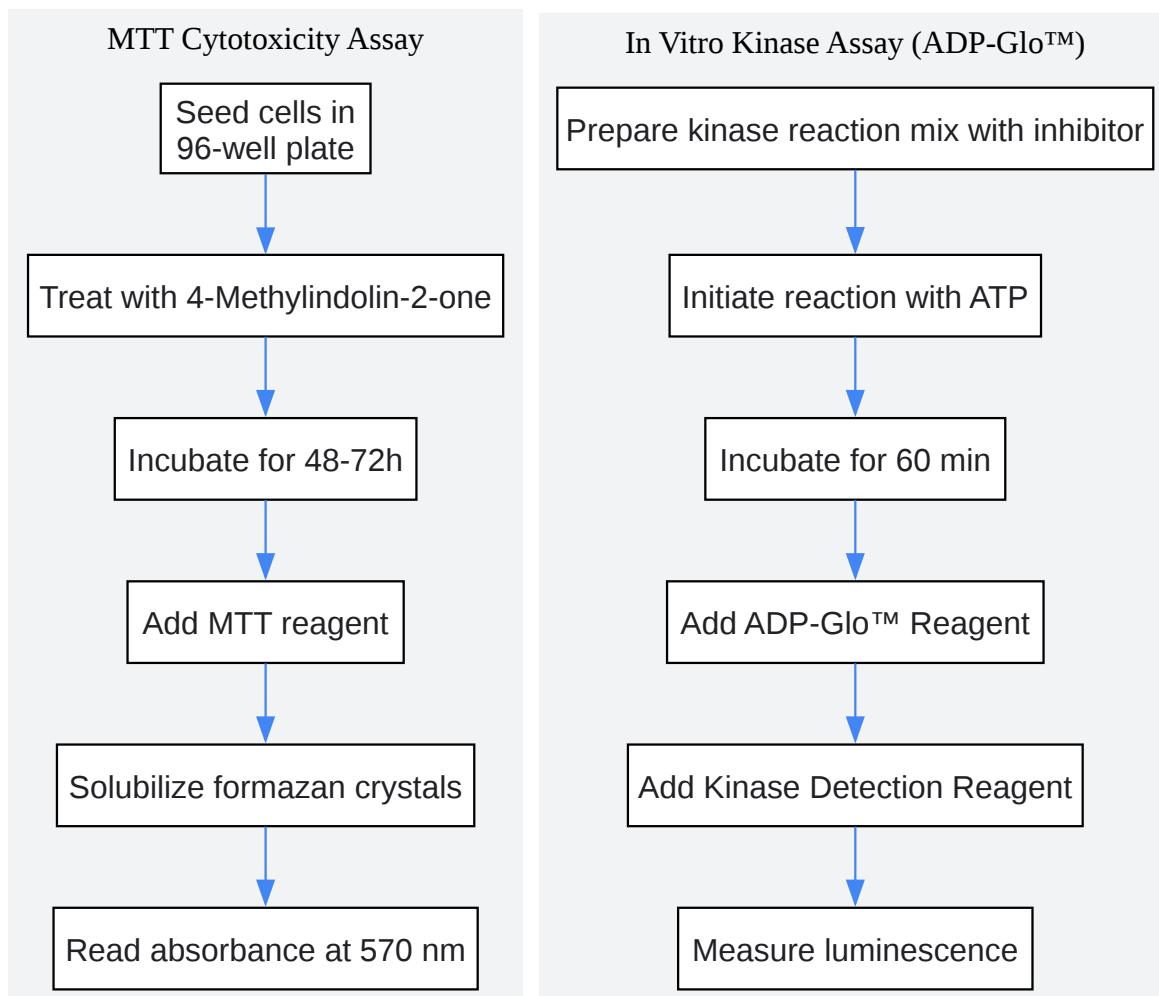
- In a suitable reaction vessel for hydrogenation, dissolve 2-(2-methyl-6-nitrophenyl)acetic acid (e.g., 1.4 g, 7 mmol) in methanol (e.g., 20 mL).
- Carefully add 10% palladium on carbon catalyst to the solution (e.g., 0.14 g).
- Place the reaction vessel in a Parr hydrogenator.
- Pressurize the vessel with hydrogen gas to 60 psi.
- Agitate the reaction mixture for 3 hours at room temperature.

- Upon completion of the reaction (monitored by a suitable method such as TLC or LC-MS), carefully vent the hydrogen gas.
- Remove the catalyst by filtration through a pad of celite or a suitable filter paper.
- Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the methanol.
- The resulting crude solid is then triturated with ethyl acetate and dried under vacuum to yield **4-Methylindolin-2-one** as a white solid (reported yield: 74%).

Synthesis Workflow Diagram







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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Methylindolin-2-one (4-Methyloxindole)]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b082626#synonyms-for-4-methylindolin-2-one-such-as-4-methyloxindole>

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com